

5-(Methylthio)nicotinic Acid: Safe Handling & Disposal Protocol

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Compound of Interest

Compound Name: 5-(Methylthio)nicotinic acid

CAS No.: 74470-28-3

Cat. No.: B1633555

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Executive Summary: Immediate Action Card

This guide defines the standard operating procedure (SOP) for the disposal of **5-(Methylthio)nicotinic acid**. While this specific isomer is often used as a building block in drug discovery (e.g., kinase inhibitors), it possesses a dual-functional nature—a pyridine nitrogen and a carboxylic acid—combined with a sulfide moiety. This requires specific segregation to prevent dangerous incompatibility reactions, particularly with strong oxidizers.[1][2]

Parameter	Critical Data
CAS Number	17798-38-0
Physical State	Solid (White to off-white powder)
Primary Hazards	Irritant (Skin, Eye, Respiratory).[2][3] Potential stench (sulfide).
Incompatibilities	Strong Oxidizers (Nitric Acid, Peroxides), Strong Bases.
Disposal Code	Non-regulated solid (unless mixed). Treat as Hazardous Chemical Waste.
Spill Response	Dry Sweep (avoid dust generation). Do not wash down drains.[4]

Chemical Profile & Hazard Identification

Understanding the molecular behavior of **5-(Methylthio)nicotinic acid** is the prerequisite for safe disposal.

- **Acidic Nature:** The carboxylic acid group () means aqueous solutions will be acidic. It reacts with bases to form water-soluble salts.
- **Sulfide Reactivity:** The methylthio group (-SMe) is a reducing agent.
 - Risk:[5][6][7][8][9] Contact with strong oxidizers (e.g., concentrated ,) can lead to exothermic oxidation to sulfoxides or sulfones.
 - Odor:[8][10] Thioethers often carry a disagreeable odor; waste containers should be tightly sealed to prevent lab-wide nuisance.
- **Pyridine Ring:** Provides basicity at the nitrogen, allowing for amphoteric behavior, though the carboxylic acid dominates the pH profile.

Pre-Disposal Segregation & Storage

Proper segregation at the bench is the single most effective safety measure.

The "No-Go" List (Incompatibilities)

NEVER mix **5-(Methylthio)nicotinic acid** waste with:

- Oxidizing Acids: Nitric acid, Chromic acid.
- Peroxides: Hydrogen peroxide, organic peroxides.
- Reactive Metals: Sodium, Potassium (risk of hydrogen evolution if wet).

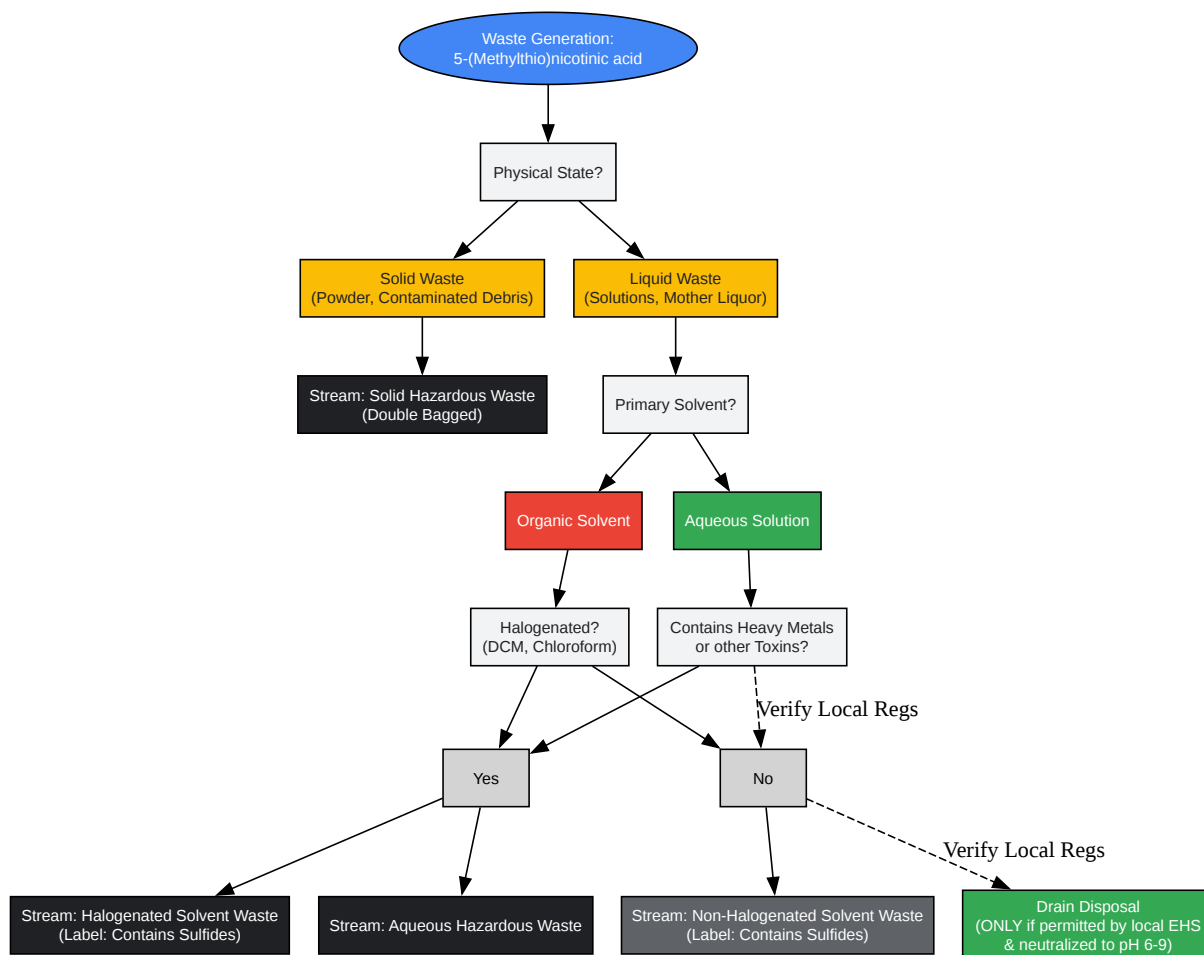
Waste Stream Classification

Waste Type	Composition	Disposal Stream
Solid Waste	Pure powder, contaminated gloves, weighing boats.	Solid Hazardous Waste (Label: "Toxic/Irritant Solid")
Liquid Waste A	Dissolved in organic solvents (DMSO, MeOH, DCM).	Organic Solvent Waste (Halogenated or Non-Halogenated)
Liquid Waste B	Aqueous solutions (buffers, mother liquor).	Aqueous Waste (Check pH; usually collected as "Aqueous Toxic")

Disposal Workflows & Decision Logic

Workflow 1: Waste Segregation Decision Tree

This logic ensures the material ends up in the correct regulatory stream, minimizing cross-contamination risks.



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Figure 1: Decision matrix for segregating **5-(Methylthio)nicotinic acid** waste streams.

Detailed Operational Procedures

Protocol A: Solid Waste Disposal

Scope: Expired chemicals, spill debris, contaminated PPE.

- Containment: Use a wide-mouth high-density polyethylene (HDPE) jar or a double-lined waste bag.
- Labeling: Affix a hazardous waste label.
 - Constituents: **"5-(Methylthio)nicotinic acid"**.
 - Hazard Checkbox: Irritant.
- Sealing: Ensure the lid is tight to contain any potential sulfide odors.
- Storage: Store in a Satellite Accumulation Area (SAA) away from oxidizers until pickup.

Protocol B: Liquid Waste (Organic Solutions)

Scope: Reaction mixtures or HPLC waste containing the compound.

- Compatibility Check: Ensure the waste carboy does NOT contain nitric acid or strong oxidizers.^[1]
- Transfer: Pour into the appropriate solvent carboy (Halogenated vs. Non-Halogenated).
- Rinsing: Triple rinse the empty original container with a compatible solvent; add rinsate to the waste carboy.
- Defacing: Deface the original label of the empty container and discard the container in "Glass/Plastic" trash (unless P-listed, which this is not).

Protocol C: Emergency Spill Response

Scenario: 10g bottle dropped on the floor.



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Figure 2: Step-by-step spill response workflow.

Critical Note on Cleaning Agents: Do not use bleach (sodium hypochlorite) to clean up a large spill of the pure powder. The oxidation of the sulfide group by bleach can generate heat and potentially irritating fumes. Use simple soapy water (detergent) for the final wipe-down.

Regulatory Compliance (USA Focus)

- RCRA Status: **5-(Methylthio)nicotinic acid** is not specifically listed on the EPA's P-list (acutely toxic) or U-list (toxic).
- Characteristic Waste: It generally does not meet the definition of Ignitable, Corrosive (unless in low pH solution), or Reactive. However, due to its toxicity/irritant profile, it must be managed as Non-Regulated Chemical Waste or State-Regulated Hazardous Waste depending on your specific state (e.g., California has stricter "Presumptive" hazardous waste laws).
- Best Practice: Always default to treating it as hazardous chemical waste. Never dispose of the solid in regular trash.

References

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